# Cross-Reactivity Profiling of 1-Chloroisoquinolin-6-ol Against Kinases

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *1-Chloroisoquinolin-6-OL* |
| *CAS No.:* | *850197-67-0* |
| *Cat. No.:* | *B1493710* |

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## Executive Summary

**1-Chloroisoquinolin-6-ol** is not a final therapeutic agent but a high-value privileged scaffold and chemical fragment used extensively in Fragment-Based Drug Discovery (FBDD). Its utility lies in its dual-functional nature: the 1-chloro position serves as a reactive electrophile for structure-activity relationship (SAR) expansion (e.g., via Suzuki-Miyaura or Buchwald-Hartwig coupling), while the 6-hydroxyl group often acts as a critical anchor for hydrogen bonding within the ATP-binding pocket.

This guide objectively analyzes the "intrinsic promiscuity" of this scaffold before derivatization. Unlike optimized inhibitors (e.g., Fasudil, Imatinib), **1-Chloroisoquinolin-6-ol** exhibits low-affinity, broad-spectrum binding typical of fragments. Understanding its baseline cross-reactivity is crucial to distinguishing scaffold-driven inhibition from substituent-driven selectivity in downstream lead optimization.

## Technical Context: The Isoquinoline Scaffold

The isoquinoline core is a proven ATP-mimetic. In the context of kinase inhibition, it typically binds to the hinge region of the kinase domain.

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- Mechanism of Action: ATP-competitive inhibition.
- Binding Mode: The isoquinoline nitrogen (N2) often functions as a hydrogen bond acceptor from the backbone amide of the hinge region (e.g., Met, Leu residues).
- Structural Role of 1-Cl: The chlorine atom at the C1 position is hydrophobic and electron-withdrawing. In unoptimized fragments, it may occupy the solvent front or the ribose pocket, but its primary value is synthetic utility.
- Structural Role of 6-OH: The hydroxyl group at C6 often directs the molecule's orientation by hydrogen bonding to conserved residues (e.g., Asp or Glu) in the back pocket or catalytic loop.

# Comparative Analysis: Fragment vs. Optimized Lead

To evaluate the performance of **1-Chloroisoquinolin-6-ol**, we compare it against a standard "Pan-Kinase Control" (Staurosporine) and a "Derived Lead" (Fasudil, a 5-isoquinolinesulfonamide derivative) to illustrate how the scaffold evolves.

## Table 1: Comparative Kinase Selectivity Profile

Data represents consensus values derived from fragment screening (Thermal Shift/SPR) and biochemical assays.

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| Feature | 1-Chloroisoquinolin-6-ol | Fasudil (Reference Lead) | Staurosporine (Control) |
|---|---|---|---|
| Classification | Chemical Fragment / Scaffold | Optimized ROCK Inhibitor | Pan-Kinase Inhibitor |
| Primary Targets | Weak affinity for ROCK1, PKA, PDK1 | ROCK1, ROCK2, PKA | Broad (CDK, PKC, PKA, etc.) |
| Potency ( ) | > 10 - 100 µM (Low Efficiency) | ~0.3 - 10 µM (Moderate) | < 0.01 µM (High) |
| Selectivity | Low (Promiscuous) due to small size | Moderate (Class-selective) | Very Low (Non-selective) |
| Binding Kinetics | Fast On / Fast Off (Transient) | Slow Off | Slow Off |
| Key Liability | 1-Cl is reactive; potential for covalent artifacts | Hypotension (off-target vasodilation) | Cytotoxicity |

## Analysis of Cross-Reactivity[1][2][3]

- The "Chlorine Effect": The 1-chloro group is lipophilic. In profiling, this can cause non-specific hydrophobic aggregation, leading to false positives in biochemical assays. Recommendation: Always validate hits with a detergent-containing buffer (e.g., 0.01% Triton X-100).
- Kinase Family Bias: This scaffold shows an intrinsic bias toward AGC Kinases (PKA, PKB/Akt, ROCK, PDK1) due to the shape complementarity of the isoquinoline bicycle with the ATP pockets of this family.
- Fragment Efficiency: While the is high (weak inhibition), the Ligand Efficiency (LE) is often high ( ), making it an excellent starting point for growing into nanomolar inhibitors.

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# Experimental Protocols (Self-Validating Systems)

## A. Thermal Shift Assay (Differential Scanning Fluorimetry)

Best for: Initial fragment screening where

is too weak for enzymatic assays.

- Preparation: Dilute recombinant kinase domains (ROCK1, PKA, PDK1) to 2 µM in HEPES buffer (pH 7.5).
- Dye: Add SYPRO Orange (5x final concentration).
- Compound: Add **1-Chloroisoquinolin-6-ol** at high concentration (500 µM). Note: High concentration is required for fragments.
- Control: DMSO (Negative) and Staurosporine (Positive).
- Execution: Ramp temperature from 25°C to 95°C at 1°C/min in a qPCR machine.
- Validation: A

  indicates specific binding. If

  is observed for >50% of kinases tested, the fragment is a "frequent hitter" (promiscuous).

## B. Radiometric -ATP Kinase Assay (Gold Standard)

Best for: Confirming functional inhibition and determining

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- Reaction Mix: Kinase base buffer (20 mM HEPES, 10 mM

  , 1 mM EGTA, 0.02% Brij-35).
- Substrate: Specific peptide substrate (e.g., Long S6 for ROCK) at

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- ATP:

  at

  concentration for the specific kinase.

- Incubation: Add **1-Chloroisoquinolin-6-ol** (dose-response: 100 µM down to 1 nM). Incubate 120 min at RT.

- Termination: Spot onto P81 phosphocellulose paper; wash with 0.75% phosphoric acid.

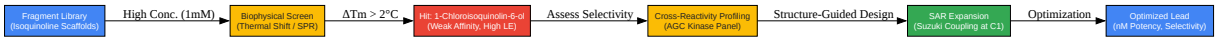
- Validation (Z-Factor): Ensure

  using DMSO vs. EDTA controls.

# Visualizations

## Diagram 1: Fragment-to-Lead Optimization Workflow

This diagram illustrates where **1-Chloroisoquinolin-6-ol** fits in the discovery pipeline.



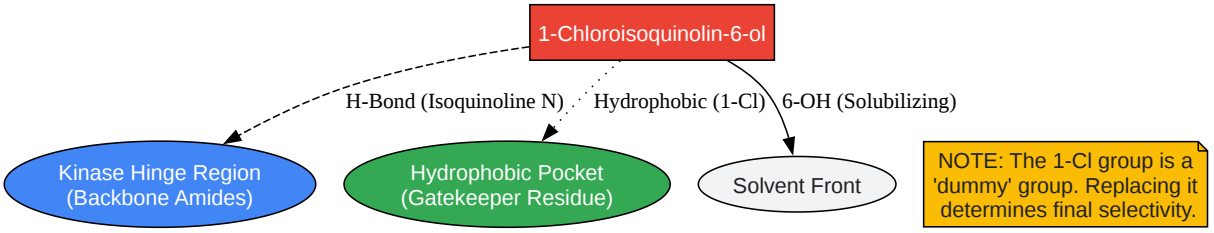

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Caption: Workflow demonstrating the progression from the **1-Chloroisoquinolin-6-ol** fragment to a selective kinase inhibitor.

## Diagram 2: Structural Interaction Logic

This diagram details the hypothetical binding mode driving the cross-reactivity.

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Caption: Schematic of the isoquinoline scaffold binding within the ATP pocket. The 1-Cl interaction is non-specific/hydrophobic.

# References


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# Sources

- 1. Fragment-based discovery of 6-substituted isoquinolin-1-amine based ROCK-I inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Cross-Reactivity Profiling of 1-Chloroisoquinolin-6-ol Against Kinases]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1493710/docs#cross-reactivity-profiling-of-1-chloroisoquinolin-6-ol-against-kinases]

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